

Technical Guide: 3-Ethyl-2,5-dimethylheptane (CAS 61868-27-7)

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Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylheptane

CAS No.: 61868-27-7

Cat. No.: B15921106

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To: Researchers, Scientists, and Drug Development Professionals

Subject: An Overview of **3-Ethyl-2,5-dimethylheptane** (CAS 61868-27-7)

This technical guide serves to consolidate the currently available information on **3-Ethyl-2,5-dimethylheptane**. Despite a comprehensive search of scientific literature and chemical databases, it is important to note that this compound is not extensively studied, and publicly available data regarding its biological activity and experimental applications are exceedingly scarce.

Chemical and Physical Properties

3-Ethyl-2,5-dimethylheptane is a saturated hydrocarbon.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	61868-27-7	[2][3]
Molecular Formula	C11H24	[1][2][3]
Molecular Weight	156.31 g/mol	[2][4]
IUPAC Name	3-ethyl-2,5-dimethylheptane	[2]
Boiling Point	180.1 °C	[1]
Canonical SMILES	<chem>CCC(C)CC(CC)C(C)C</chem>	[2]
InChI	InChI=1S/C11H24/c1-6-10(5)8-11(7-2)9(3)4/h9-11H,6-8H2,1-5H3	[2]
InChIKey	DEZOXTLNRYCKNK-UHFFFAOYSA-N	[2]

Experimental Data and Protocols

A thorough review of existing literature reveals a significant lack of published experimental studies involving **3-Ethyl-2,5-dimethylheptane**. Consequently, detailed experimental protocols for its synthesis, purification, or use in biological assays are not available in the public domain. The absence of such data precludes a summary of its biological activities or potential therapeutic applications.

Signaling Pathways and Logical Relationships

Due to the dearth of research on the biological effects of **3-Ethyl-2,5-dimethylheptane**, there is no information on any associated signaling pathways or mechanisms of action. Without experimental evidence of its interaction with biological systems, the creation of diagrams illustrating its influence on cellular or physiological processes is not possible.

Conclusion

3-Ethyl-2,5-dimethylheptane is a chemical entity for which basic physicochemical properties have been reported. However, its biological role, potential applications in drug development,

and interactions with biological pathways remain uninvestigated. This document summarizes the extent of currently accessible information. Further empirical research would be necessary to elucidate the properties and potential applications of this compound.

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References

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